

A Technical Guide to the Chemical Structure and Synthesis of (-)-Anisodine

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Abstract

(-)-Anisodine, a tropane alkaloid naturally occurring in plants of the Solanaceae family, is a potent anticholinergic and antispasmodic agent. This technical guide provides a comprehensive overview of its chemical structure and a detailed account of its asymmetric total synthesis. The synthesis commences with 6-beta-acetyltropine and strategically employs a Sharpless asymmetric dihydroxylation as the key step to establish the required stereochemistry. This document outlines the complete synthetic pathway, including detailed experimental protocols for key transformations and a summary of quantitative data. Furthermore, a visualization of the synthetic route is provided to facilitate a clear understanding of the molecular transformations.

Chemical Structure of (-)-Anisodine

(-)-**Anisodine**, also known as daturamine or α -hydroxyscopolamine, is a tropane alkaloid with the IUPAC name (1R,2R,4S,5S,7s)-9-methyl-3-oxa-9-azatricyclo[3.3.1.02,4]nonan-7-yl (S)-3-hydroxy-2-phenylpropanoate. Its chemical formula is $C_{17}H_{21}NO_5$, and it has a molecular weight of 319.36 g/mol .

The structure of (-)-**Anisodine** is characterized by a rigid tricyclic tropane core. A key feature is the epoxide ring at the 6,7-position of the tropane skeleton. The stereochemistry of the molecule is crucial for its biological activity. The absolute configuration of the tropane moiety and the stereocenter in the tropic acid side chain have been determined.



Table 1: Chemical Identifiers and Properties of (-)-Anisodine

Identifier/Property	Value
IUPAC Name	(1R,2R,4S,5S,7s)-9-methyl-3-oxa-9- azatricyclo[3.3.1.02,4]nonan-7-yl (S)-3-hydroxy- 2-phenylpropanoate
Synonyms	Daturamine, α-hydroxyscopolamine
CAS Number	52646-92-1
Chemical Formula	C17H21NO5
Molecular Weight	319.36 g/mol
SMILES	CN1[C@H]2CINVALID-LINKOC(=O) INVALID-LINKc4ccccc4
InChI	InChI=1S/C17H21NO5/c1-18-12-7-11(8- 13(18)15-14(12)23-15)22-16(20)17(21,9-19)10- 5-3-2-4-6-10/h2-6,11-15,19,21H,7- 9H2,1H3/t11-,12-,13+,14-,15+,17-/m1/s1

Asymmetric Total Synthesis of (-)-Anisodine

An efficient asymmetric total synthesis of (-)-**Anisodine** has been developed, commencing from the readily available starting material, 6-beta-acetyltropine. The synthesis strategically introduces the required chirality through a key Sharpless asymmetric dihydroxylation reaction. The overall synthetic sequence involves several key transformations, which are detailed below.



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